

Application of Near-Infrared Spectroscopy in Chlorpheniramine Tannate Formulation Analysis

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Compound of Interest

Compound Name: *Chlorpheniramine Tannate*

CAS No.: *1405-56-7*

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Introduction

Near-Infrared (NIR) spectroscopy has emerged as a powerful Process Analytical Technology (PAT) tool in the pharmaceutical industry, offering rapid, non-destructive, and cost-effective analysis of solid dosage forms.^[1] Its ability to penetrate deeper into samples compared to mid-infrared spectroscopy allows for the analysis of intact tablets and capsules without the need for sample preparation.^{[2][3]} This application note details the methodology for the quantitative analysis of **chlorpheniramine tannate** in pharmaceutical formulations using NIR spectroscopy. **Chlorpheniramine tannate**, a salt of chlorpheniramine and tannic acid, presents unique analytical challenges due to the complex matrix and the potential for variability in the tannic acid component. NIR spectroscopy, coupled with chemometric modeling, provides a robust solution for ensuring content uniformity and product quality.^[4]

The principles outlined here are grounded in the guidelines set forth by the International Council for Harmonisation (ICH) Q2(R1) and the U.S. Food and Drug Administration (FDA) for the validation of analytical procedures.^{[5][6][7][8][9][10][11]}

1. Principle of the Method

NIR spectroscopy measures the absorption of light in the near-infrared region of the electromagnetic spectrum (typically 780 nm to 2500 nm). This absorption corresponds to overtones and combination bands of fundamental molecular vibrations, primarily from C-H, N-H, and O-H bonds.[3] While NIR spectra can be complex with overlapping peaks, chemometrics—the application of statistical and mathematical methods—is used to extract relevant chemical and physical information.[12][13]

For the quantitative analysis of **chlorpheniramine tannate**, a calibration model is developed using Partial Least Squares (PLS) regression. PLS is a multivariate statistical tool that correlates the NIR spectral data (X-variables) with the concentration of the active pharmaceutical ingredient (API), **chlorpheniramine tannate**, as determined by a primary reference method like High-Performance Liquid Chromatography (HPLC) (Y-variable).[14][15][16]

2. Challenges and Strategic Considerations

The analysis of **chlorpheniramine tannate** formulations by NIRS presents specific challenges that must be addressed for robust model development:

- **Complex Matrix:** The presence of tannic acid, a large, variable polyphenol, can introduce significant spectral interference. The amorphous nature of the tannate salt can also influence the spectra.[17]
- **Low API Concentration:** Chlorpheniramine is often formulated at low dosages, which can result in a weak signal-to-noise ratio in the NIR spectrum.
- **Physical Variability:** Tablet properties such as hardness, particle size, and coating thickness can affect NIR spectra due to scattering effects.[18][19]

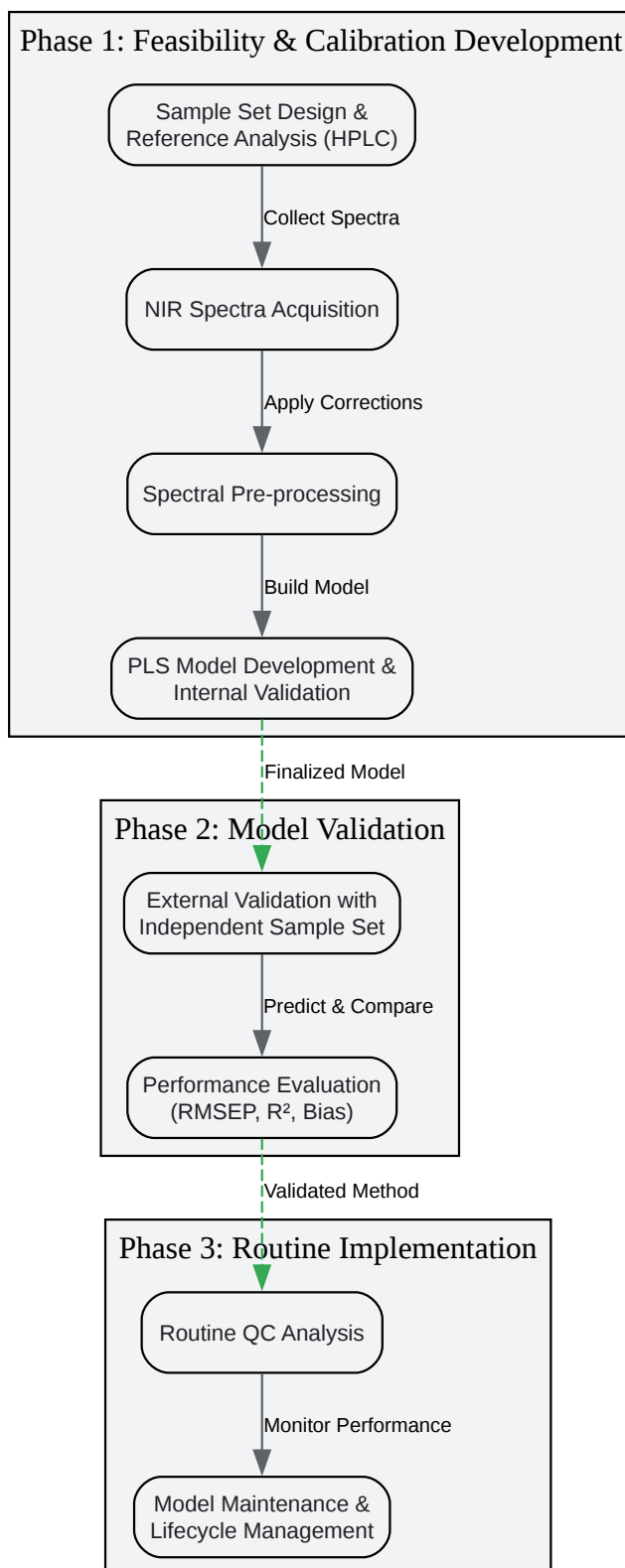
To mitigate these challenges, the following strategies are employed:

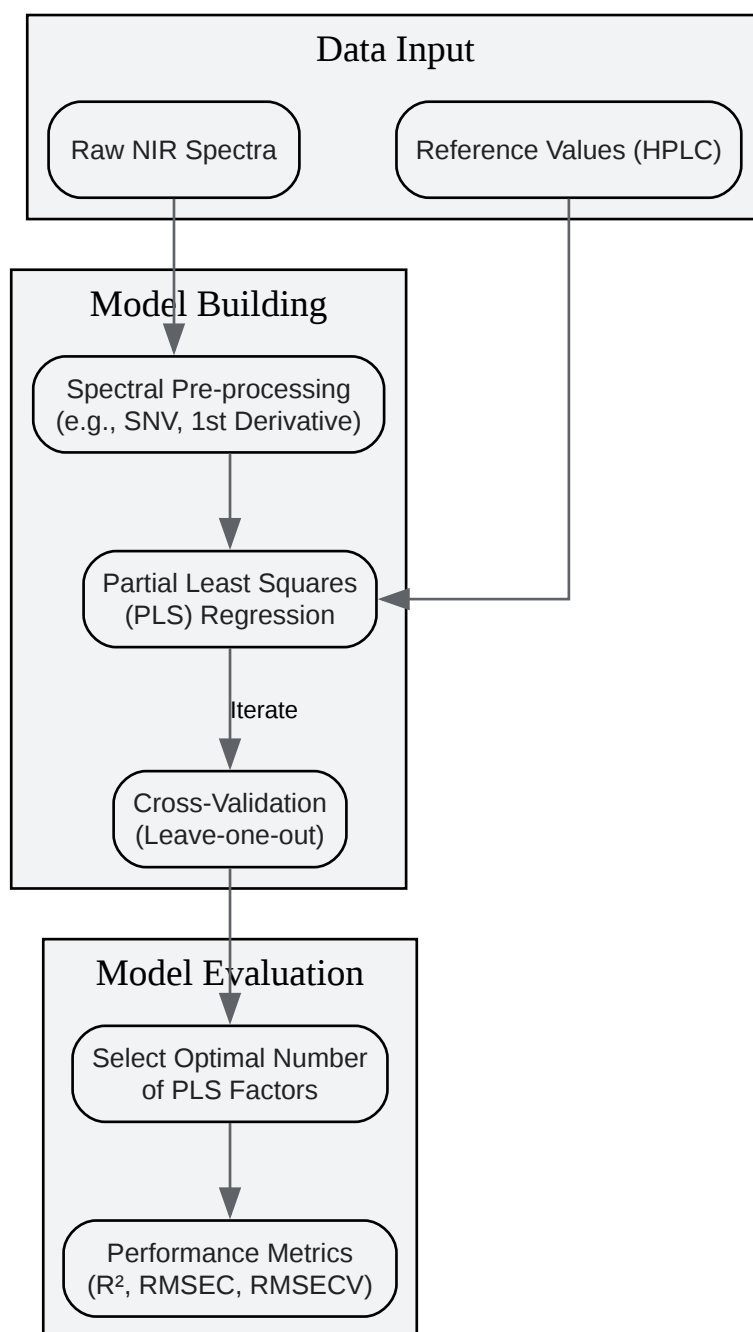
- **Robust Calibration Set:** The calibration set must encompass all expected sources of variability, including different batches of raw materials (API and excipients), and variations in manufacturing process parameters (e.g., compression force, blending time).
- **Appropriate Spectral Pre-processing:** Mathematical pre-treatments are applied to the raw spectral data to remove irrelevant information and enhance the signal from the analyte of

interest. Common techniques include Multiplicative Scatter Correction (MSC), Standard Normal Variate (SNV), and derivatives.[19][20]

3. Experimental Workflow

The overall workflow for developing and implementing a quantitative NIRS method for **chlorpheniramine tannate** is depicted below.





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Caption: Calibration model development process.

4.3. Protocol 2: Model Validation

- Independent Validation Set:

- Prepare a separate set of at least 15-20 validation samples that were not used in the calibration model development.
- These samples should also be analyzed by the HPLC reference method.
- Prediction:
 - Acquire NIR spectra for the validation samples and use the developed PLS model to predict the **chlorpheniramine tannate** concentration.
- Performance Evaluation:
 - Compare the NIR-predicted values with the HPLC reference values.
 - Calculate the following validation metrics:
 - Root Mean Square Error of Prediction (RMSEP): The key indicator of the model's predictive ability on new samples.
 - Bias: The average difference between the predicted and reference values.
 - R^2 of Prediction: The coefficient of determination for the validation set.

5. Data Presentation and Interpretation

The performance of the developed NIRS method should be summarized in a clear and concise manner.

Table 1: Exemplary Calibration and Validation Statistics

Parameter	Calibration	Validation
Number of Samples	40	20
Concentration Range (% Label Claim)	75 - 125	80 - 120
Number of PLS Factors	6	-
R ²	0.985	0.979
RMSEC (% Label Claim)	1.25	-
RMSECV (% Label Claim)	1.50	-
RMSEP (% Label Claim)	-	1.65
Bias (% Label Claim)	-	-0.15

A successful model will have a low RMSEP, a high R² for both calibration and validation, and a bias close to zero. The RMSEP should be comparable to the error of the reference method.

6. Method Implementation and Lifecycle Management

Once validated, the NIRS method can be implemented for routine analysis, such as content uniformity testing. [21][22][23] It is crucial to establish a lifecycle management plan for the method. [7] This includes:

- Instrument Performance Qualification: Regular checks to ensure the spectrometer is performing within specifications.
- Model Maintenance: Periodically challenging the model with new production batches to ensure its continued validity. If significant changes occur in the manufacturing process or raw materials, the model may need to be updated or re-validated.

7. Conclusion

Near-infrared spectroscopy, when coupled with robust chemometric modeling, offers a rapid, non-destructive, and reliable alternative to traditional wet chemistry methods for the quantitative analysis of **chlorpheniramine tannate** in solid dosage forms. By following a

systematic approach to model development and validation, as outlined in this application note, pharmaceutical manufacturers can leverage this powerful PAT tool to enhance process understanding, improve product quality, and increase manufacturing efficiency.

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